

Best practices for preparing and storing Myricetin stock solutions in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Myriciacetin

Cat. No.: B11929707

[Get Quote](#)

Technical Support Center: Myricetin Stock Solutions in DMSO

This technical support center provides best practices, troubleshooting guides, and frequently asked questions for the preparation and storage of Myricetin stock solutions in Dimethyl Sulfoxide (DMSO). It is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing Myricetin stock solutions?

A1: Myricetin is sparingly soluble in aqueous buffers but is soluble in organic solvents such as ethanol, DMSO, and dimethylformamide (DMF).[1] DMSO is a common choice for preparing highly concentrated stock solutions due to the higher solubility of Myricetin in it.

Q2: What is the solubility of Myricetin in DMSO?

A2: The reported solubility of Myricetin in DMSO varies across different suppliers. It is advisable to consult the certificate of analysis for your specific batch. Reported solubilities range from 5 mg/mL to as high as 63 mg/mL.[2][3] To achieve higher concentrations, sonication or gentle heating may be recommended.[4]

Q3: How should solid Myricetin be stored?

A3: Solid Myricetin should be stored at -20°C.[1][4] Under these conditions, it is stable for at least four years.[1] It is also advised to keep it away from direct sunlight and moisture.[4]

Q4: What are the recommended storage conditions for Myricetin stock solutions in DMSO?

A4: Aliquot the Myricetin stock solution into single-use volumes and store them in tightly sealed vials. For short-term storage, -20°C is acceptable for up to 3 months.[2] For long-term storage, -80°C is recommended for up to one year.[4] Avoid repeated freeze-thaw cycles.

Q5: Is Myricetin stable in DMSO stock solutions?

A5: Yes, Myricetin is relatively stable in DMSO when stored properly at low temperatures. However, the stability can be affected by factors such as pH and exposure to light and oxidizing agents.[5][6]

Q6: What is the maximum recommended concentration of DMSO in cell culture media?

A6: To avoid cytotoxicity, the final concentration of DMSO in cell culture media should generally be kept below 0.5%.[7] It is crucial to prepare a highly concentrated stock solution of Myricetin in DMSO so that only a very small volume is needed to achieve the desired final concentration in your experimental setup.

Troubleshooting Guide

Q1: My Myricetin precipitated out of solution when I diluted my DMSO stock in an aqueous buffer (e.g., PBS or cell culture medium). What should I do?

A1: This is a common issue with hydrophobic compounds like Myricetin. Here are several strategies to prevent precipitation:

- **Stepwise Dilution:** Avoid adding the concentrated DMSO stock directly to the full volume of aqueous buffer. Instead, perform a stepwise or serial dilution. You can first dilute the stock solution with more DMSO to a lower concentration before adding it to the aqueous medium.
[5]
- **Rapid Mixing:** While adding the Myricetin stock solution to the aqueous buffer, ensure rapid and continuous vortexing or stirring of the buffer. This helps to disperse the compound

quickly and can prevent localized high concentrations that lead to precipitation.

- Warm the Aqueous Buffer: Gently warming the aqueous buffer (e.g., to 37°C) before adding the DMSO stock can sometimes improve solubility and prevent precipitation.
- Use of Co-solvents: If precipitation persists, consider the use of a co-solvent in your final aqueous solution, if your experimental design allows. Common co-solvents include PEG400, Tween 80, or glycerol.[7]
- Prepare Fresh Dilutions: Aqueous solutions of Myricetin are not stable and should be prepared fresh for each experiment and used immediately. It is not recommended to store aqueous solutions for more than one day.[1]

Q2: My Myricetin is not dissolving completely in DMSO at the desired concentration. What can I do?

A2: If you are having trouble dissolving Myricetin in DMSO, you can try the following:

- Sonication: Place the vial in an ultrasonic bath for short periods. This can help to break up any clumps of powder and increase the surface area for dissolution.[4]
- Gentle Heating: Warm the solution gently (e.g., in a 37°C water bath).[4] However, be cautious as excessive heat can degrade the compound.
- Start with a Lower Concentration: If the above methods do not work, your desired concentration may be above the solubility limit for your specific batch of Myricetin. Try preparing a slightly less concentrated stock solution.

Q3: I observe a color change in my Myricetin stock solution over time. Is it still usable?

A3: A color change may indicate degradation of the compound. Myricetin is an antioxidant and can be susceptible to oxidation.[5] It is best to prepare fresh stock solutions if you observe a significant color change. To minimize degradation, purge the vial with an inert gas like argon or nitrogen before sealing and storing.[1]

Quantitative Data Summary

Parameter	Value	Source
Solubility in DMSO	~10 mg/mL	Cayman Chemical[1]
≥13.5 mg/mL	APExBIO[7]	
55 mg/mL (Sonication recommended)	TargetMol[4]	
5 mg/mL	Sigma-Aldrich[2]	
63 mg/mL	Selleck Chemicals[3]	
Storage of Solid	-20°C (≥ 4 years)	Cayman Chemical[1]
-20°C (3 years)	TargetMol[4]	
Storage of DMSO Stock	-20°C (up to 3 months)	Sigma-Aldrich[2]
-80°C (for 1 year)	TargetMol[4]	

Experimental Protocol: Preparation of a 10 mM Myricetin Stock Solution in DMSO

This protocol provides a detailed methodology for preparing a 10 mM stock solution of Myricetin in DMSO.

Materials:

- Myricetin (solid powder, MW: 318.24 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Pipettes and sterile filter tips
- Vortex mixer

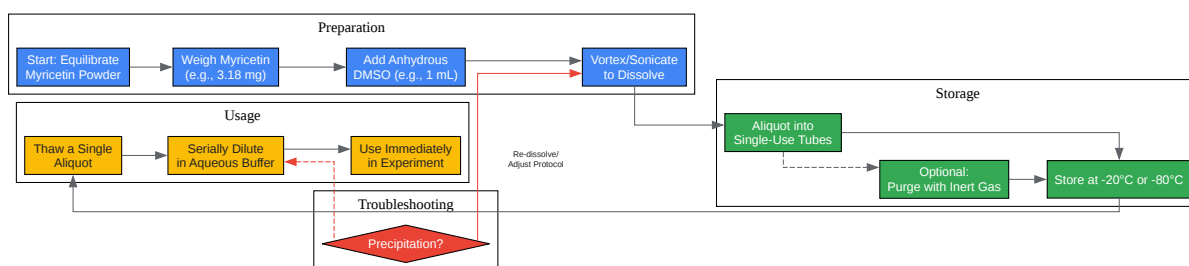
- Optional: Sonicator, Inert gas (Argon or Nitrogen)

Procedure:

- Pre-weighing Preparation:
 - Allow the container of solid Myricetin to equilibrate to room temperature before opening to prevent condensation of moisture.
 - Tare a sterile microcentrifuge tube or vial on the analytical balance.
- Weighing Myricetin:
 - Carefully weigh out 3.18 mg of Myricetin powder into the tared tube. This will be sufficient for a 1 mL stock solution. Adjust the mass accordingly for a different final volume.
- Adding DMSO:
 - Add 1 mL of anhydrous DMSO to the tube containing the Myricetin powder.
- Dissolution:
 - Tightly cap the tube and vortex thoroughly for 1-2 minutes until the Myricetin is completely dissolved.
 - Visually inspect the solution against a light source to ensure there are no undissolved particles.
 - If dissolution is slow, sonicate the tube in a water bath for 5-10 minutes. Gentle warming to 37°C can also be applied if necessary.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed tubes. This minimizes the number of freeze-thaw cycles for the entire stock.
 - Optional: Before sealing the aliquot tubes, gently flush the headspace with an inert gas (argon or nitrogen) to displace oxygen and reduce the risk of oxidative degradation.

- Label the aliquots clearly with the compound name, concentration, solvent, and date of preparation.
- For long-term storage, place the aliquots at -80°C . For short-term storage (up to 3 months), -20°C is suitable.

Experimental Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mdpi.com [mdpi.com]
- 2. ziath.com [ziath.com]

- 3. Method for enhancing bioavailability of myricetin based on self-assembly of casein–myricetin nanomicelles - PMC [pmc.ncbi.nlm.nih.gov]
- 4. dissolving flavonoids in DMSO - Microbiology [protocol-online.org]
- 5. researchgate.net [researchgate.net]
- 6. Deep eutectic solvent extraction of myricetin and antioxidant properties - PMC [pmc.ncbi.nlm.nih.gov]
- 7. medchemexpress.cn [medchemexpress.cn]
- To cite this document: BenchChem. [Best practices for preparing and storing Myricetin stock solutions in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11929707#best-practices-for-preparing-and-storing-myricetin-stock-solutions-in-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com